

isovanillic acid biological activity overview

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Compound of Interest

Compound Name: Isovanillic Acid

Cat. No.: B194538

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An In-depth Technical Guide on the Biological Activity of **Isovanillic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isovanillic acid (3-hydroxy-4-methoxybenzoic acid) is a phenolic acid and a key metabolite of isovanillin. As an isomer of the well-studied vanillic acid, it has garnered interest for its own distinct biological activities and potential therapeutic applications. This document provides a comprehensive overview of the known biological effects of **isovanillic acid**, with a focus on quantitative data, experimental methodologies, and underlying molecular mechanisms. While research on **isovanillic acid** is less extensive than on its vanillic acid isomer, this guide synthesizes the current available data to support further investigation and drug development efforts.

Core Biological Activities

Isovanillic acid has demonstrated a range of biological effects, primarily centered around its anti-inflammatory, antithrombotic, antimicrobial, and antioxidant properties.

Anti-inflammatory Activity

Isovanillic acid is recognized as a selective inhibitor of neutrophil migration into inflamed tissues, suggesting a direct role in modulating the innate immune response[1]. While specific quantitative data on its inhibition of inflammatory mediators is sparse, studies on its isomer, o-vanillic acid, provide insight into a likely mechanism. o-Vanillic acid has been shown to

decrease the production of nitric oxide (NO) and pro-inflammatory cytokines like TNF- α and IL-1 β in lipopolysaccharide (LPS)-stimulated macrophages. This effect is achieved by inhibiting the degradation of I κ B α , which in turn prevents the nuclear translocation and activation of the critical inflammatory transcription factor, NF- κ B[2][3].

Antithrombotic and Anticoagulant Activity

Isovanillic acid exhibits notable activity within the coagulation cascade. It has been shown to inhibit the formation of fibrin clots, prolong the partial thromboplastin time, and interfere with platelet aggregation[4]. This multi-faceted approach suggests potential as an antithrombotic agent.

Antimicrobial Activity

Studies have confirmed that **isovanillic acid** possesses antimicrobial properties against a spectrum of pathogens, including both Gram-positive (*Staphylococcus aureus*, *Sarcina* spp.) and Gram-negative (*Escherichia coli*, *Enterobacter homaechei*) bacteria, as well as the fungus *Candida albicans*[5]. A key mechanism identified in *Staphylococcus aureus* is the direct binding and inhibition of the virulence factors von Willebrand factor-binding protein (vWbp) and coagulase (Coa). By targeting these proteins, **isovanillic acid** effectively reduces the bacterium's ability to form clots, a critical step in its pathogenesis, thereby improving survival rates in murine pneumonia models[6].

Antioxidant Activity

As a phenolic acid, **isovanillic acid** possesses inherent antioxidant capabilities, attributed to its ability to donate a hydrogen atom and scavenge free radicals[6]. While direct comparative IC50 values are not widely published, its structural similarity to vanillic acid, a known potent antioxidant, supports this activity. The antioxidant mechanism is believed to involve the hydrogen atom transfer (HAT) from its phenolic hydroxyl group to neutralize reactive oxygen species (ROS)[7].

Other Activities

- Enzyme Inhibition: **Isovanillic acid** is a selective inhibitor of aldehyde oxidase[1].

- Metabolic Effects: At a concentration of 30 μM , it was found to increase glucose uptake in LHCN-M2 cells, indicating a potential role in research related to insulin resistance[4].

Quantitative Data on Biological Activity

Quantitative data for **isovanillic acid** is limited in the available literature. The following tables summarize the known values for **isovanillic acid** and provide data for its isomers, vanillic acid and o-vanillic acid, for comparative context.

Table 1: Enzyme Inhibition and Metabolic Activity of **Isovanillic Acid**

Biological Activity	Target/Assay	Test System	Result (IC50 / Effect)	Reference(s)
Antithrombotic	Thrombin Inhibition	In Vitro Enzyme Assay	IC50 = 0.9245 mM	[4]
Metabolic	Glucose (2-DG) Uptake	LHCN-M2 Cells	Increased uptake at 30 μM	[4]

Table 2: Antimicrobial Activity (MIC Values)

Compound	Organism	MIC Value	Reference(s)
Vanillic Acid	Staphylococcus aureus	600 $\mu\text{g/mL}$	[8]
Vanillic Acid	Proteus mirabilis	600 $\mu\text{g/mL}$	[8]
Vanillic Acid	Salmonella Typhi	600 $\mu\text{g/mL}$	[8]

Note: Specific MIC values for Isovanillic Acid were not found in the reviewed literature.

Table 3: Antioxidant and Anti-inflammatory Activity of Isomers

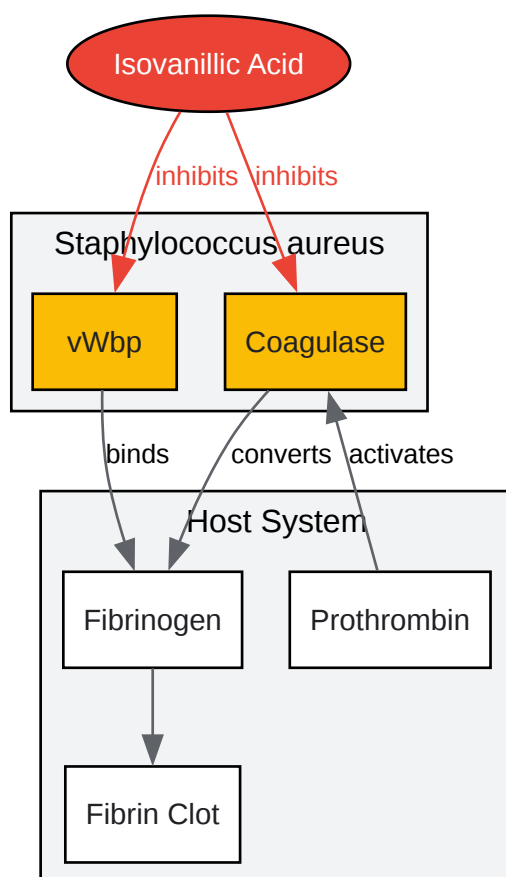
Compound	Activity	Assay	Result (IC50)	Reference(s)
Vanillic Acid	Antioxidant	DPPH Radical Scavenging	351.993 µg/mL	[4]
Vanillic Acid	Antioxidant	ABTS Radical Scavenging	3.449 µg/mL	[4]
o-Vanillic Acid	Anti-inflammatory	NO Production Inhibition	Concentration-dependent (0.001-10 µM)	[2]

Note: Specific IC50 values for Isovanillic Acid in these assays were not found in the reviewed literature.

Signaling Pathways and Mechanisms of Action

Antimicrobial Mechanism of Isovanillic Acid

In *S. aureus*, **isovanillic acid** directly interferes with the coagulation process essential for bacterial defense and invasion. It targets and inhibits two key virulence factors: vWbp and Coagulase. This inhibition prevents the conversion of fibrinogen to fibrin, thereby reducing bacterial virulence.



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